

Best practices for handling and disposing of EW-7195

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Compound of Interest		
Compound Name:	EW-7195	
Cat. No.:	B10830266	Get Quote

Technical Support Center: EW-7195

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling, disposal, and effective use of **EW-7195** in experimental settings.

Frequently Asked Questions (FAQs)

1. What is **EW-7195** and what is its primary mechanism of action?

EW-7195 is a potent and selective small molecule inhibitor of the TGF- β type I receptor kinase (ALK5).[1][2][3][4][5] Its primary mechanism of action is to block the transforming growth factor-beta (TGF- β) signaling pathway.[3] TGF- β signaling is crucial in various cellular processes, and its dysregulation is implicated in diseases like cancer.[3]

2. What is the IC50 of **EW-7195**?

The half-maximal inhibitory concentration (IC50) of **EW-7195** for ALK5 is 4.83 nM.[2][3][5] It exhibits high selectivity for ALK5 over other kinases like p38 α , with a selectivity of over 300-fold.[2][5]

3. What are the common research applications of **EW-7195**?

EW-7195 is primarily used in cancer research, particularly to study and inhibit processes like epithelial-to-mesenchymal transition (EMT), cell motility, invasion, and metastasis.[2][3][4][5] It



has been shown to suppress lung metastasis in breast cancer models.[2][3][4]

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Inconsistent or no inhibition of TGF-β signaling	Improper storage of EW-7195: Compound may have degraded due to incorrect storage temperature or repeated freeze-thaw cycles.	Store EW-7195 as a dry powder at -20°C. For stock solutions (e.g., in DMSO), aliquot into single-use volumes and store at -80°C to avoid repeated freezing and thawing. [2] Once thawed, aliquots may be kept at 4°C for up to two weeks.
Incorrect final concentration: The concentration of EW-7195 used in the experiment may be too low to elicit an inhibitory effect.	The effective concentration can vary between cell lines and experimental conditions. A typical starting concentration for in vitro studies is between 0.5-1 µM.[5] A dose-response experiment is recommended to determine the optimal concentration for your specific model.	
Poor solubility in media: EW-7195 is poorly soluble in aqueous solutions.	Prepare a high-concentration stock solution in a suitable solvent like DMSO. When preparing the final working solution in cell culture media, ensure that the final DMSO concentration is low (typically <0.5%) to avoid solvent-induced toxicity.	
Cell toxicity observed after treatment	High concentration of EW-7195: The concentration used may be cytotoxic to the specific cell line.	Perform a cell viability assay (e.g., MTT or trypan blue exclusion) to determine the cytotoxic concentration of EW- 7195 for your cells. Use a concentration that effectively



inhibits the target pathway without causing significant cell death. Ensure the final concentration EW-7195 is soluble in DMSO.

Solvent toxicity: The concentration of the solvent (e.g., DMSO) in the final working solution may be too high.

of the solvent is below the toxic threshold for your cells. Include a vehicle control (media with the same concentration of solvent) in your experiments to account for any solvent-related effects.

Difficulty dissolving EW-7195 powder

Inappropriate solvent: The chosen solvent may not be suitable for dissolving EW-7195.

[6] For in vivo studies, specialized formulations using agents like sodium carboxymethyl cellulose (CMC-Na) or Tween 80 may be necessary to improve solubility and bioavailability.[6]

Experimental Protocols & Data

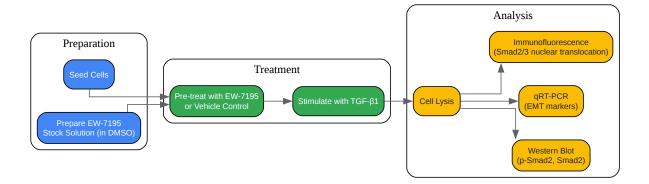
Key Experimental Parameters

Parameter	Value	Reference
Target	TGF-β type I receptor (ALK5)	[1][2][3][4][5]
IC50	4.83 nM	[2][3][5]
Purity	>98% (HPLC)	[1]
Molecular Weight	406.45 g/mol	[1]
Storage (Powder)	-20°C	[1]
Storage (Stock Solution)	-80°C (up to 6 months), -20°C (up to 1 month)	[2]



General In Vitro Experimental Workflow

A general workflow for an in vitro experiment using **EW-7195** to study its effect on TGF- β induced signaling is outlined below.



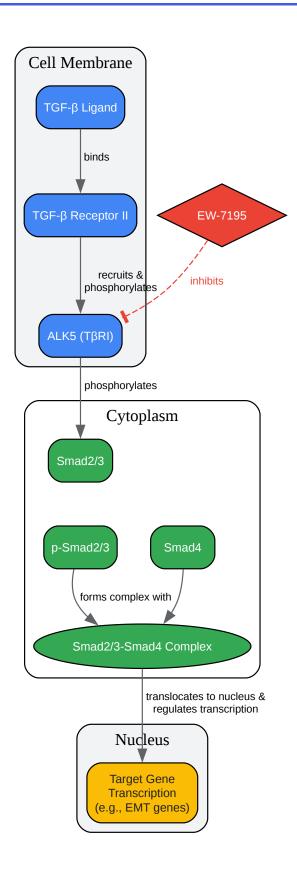
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A general workflow for in vitro experiments with **EW-7195**.

TGF-β/Smad Signaling Pathway and Inhibition by EW-7195

The diagram below illustrates the canonical TGF- β /Smad signaling pathway and the point of inhibition by **EW-7195**.





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Inhibition of the TGF- β /Smad pathway by **EW-7195**.



Best Practices for Handling and Disposal

Handling:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **EW-7195**.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, follow standard first aid procedures.
- Aliquoting: For stock solutions, it is recommended to aliquot into single-use vials to prevent contamination and degradation from repeated freeze-thaw cycles.

Disposal:

As a specific Safety Data Sheet (SDS) for **EW-7195** is not readily available, follow your institution's and local regulations for the disposal of chemical waste.

- General Guidance: Dispose of unused EW-7195 and any contaminated materials (e.g., pipette tips, tubes) as chemical waste. Do not discard down the drain or in regular trash.
- Consult Safety Officer: Consult with your institution's Environmental Health and Safety (EHS)
 department or designated safety officer for specific disposal protocols. They can provide
 guidance based on the chemical properties and local regulations.
- Waste Collection: Use designated and properly labeled containers for chemical waste collection.

Disclaimer: The information provided here is for research purposes only and is not intended for human or diagnostic use.[1] Researchers should always consult their institution's safety guidelines and exercise caution when handling any chemical compound.



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